

Application Notes and Protocols: SNG-1153 in 3D Lung Cancer Cell Culture Models

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Compound of Interest

Compound Name: SNG-1153

Cat. No.: B610900

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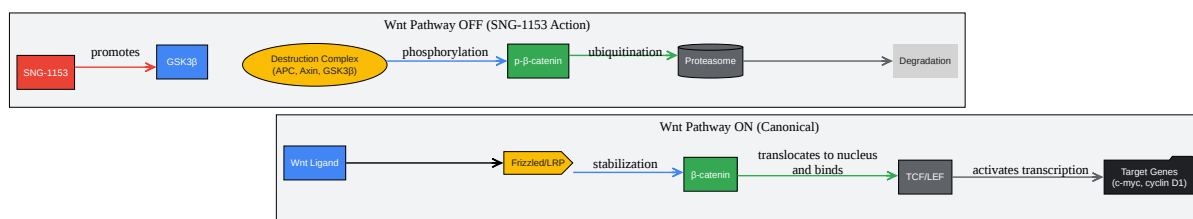
For Researchers, Scientists, and Drug Development Professionals

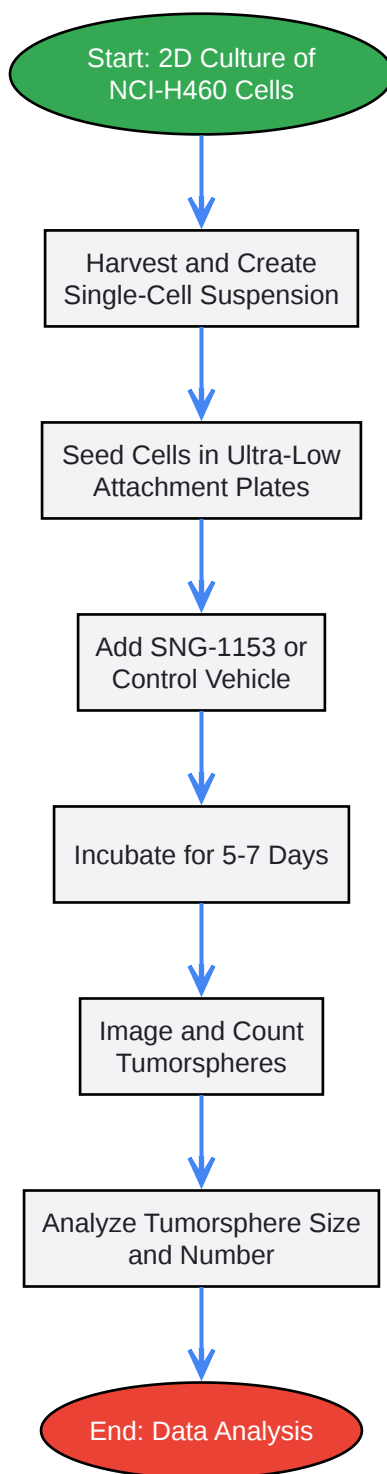
Introduction

Lung cancer remains a leading cause of cancer-related mortality worldwide, with a significant need for novel therapeutic agents. A subset of cells within tumors, known as cancer stem cells (CSCs), are thought to drive tumor initiation, metastasis, and resistance to conventional therapies. **SNG-1153** is a novel investigational compound that has demonstrated potent anti-cancer activity, particularly against lung CSCs.^{[1][2][3]} These application notes provide detailed protocols for utilizing **SNG-1153** in three-dimensional (3D) lung cancer cell culture models, which more accurately mimic the in vivo tumor microenvironment compared to traditional 2D cultures. The primary mechanism of action of **SNG-1153** involves the downregulation of the Wnt/ β -catenin signaling pathway, a critical pathway in the maintenance of cancer stem cells.^[1]

Mechanism of Action of SNG-1153

SNG-1153 exerts its anti-cancer effects by targeting the Wnt/ β -catenin signaling pathway.^[1] In the absence of Wnt signaling, β -catenin is phosphorylated by a destruction complex, leading to its ubiquitination and subsequent degradation. **SNG-1153** has been shown to induce β -catenin phosphorylation, leading to its downregulation.^[1] This, in turn, suppresses the expression of downstream target genes involved in cell proliferation and survival, such as c-myc and cyclin D1.^[1]





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References

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- To cite this document: BenchChem. [Application Notes and Protocols: SNG-1153 in 3D Lung Cancer Cell Culture Models]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b610900#application-of-sng-1153-in-3d-lung-cancer-cell-culture-models]

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